

Commercial suppliers of 16-alpha-Hydroxyestrone-13C3 for research.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 16-alpha-Hydroxyestrone-13C3

Cat. No.: B602638

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Standards", "cas": "1246816-57-6", "cat_no": "TRC-H944552-1MG", "product_page_url": "--INVALID-LINK-- {"product_name": "16 α -Hydroxyestrone-2,4,16-13C3", "supplier": "Omicron Biochemicals", "cas": "1246816-57-6", "cat_no": "H9445", "product_page_url": "--INVALID-LINK-- Commercial Suppliers and Technical Guide for 16-alpha-Hydroxyestrone- $^{13}\text{C}_3$ in Research

For researchers, scientists, and drug development professionals requiring high-purity 16-alpha-Hydroxyestrone- $^{13}\text{C}_3$ for their studies, a variety of commercial suppliers offer this stable isotope-labeled compound. This guide provides a comprehensive overview of available suppliers, their product specifications, and relevant technical information to assist in the selection and application of this critical research tool.

Overview of 16-alpha-Hydroxyestrone- $^{13}\text{C}_3$

16-alpha-Hydroxyestrone is a significant metabolite of estrone and estradiol, playing a crucial role in estrogen metabolism. The $^{13}\text{C}_3$ -labeled version serves as an invaluable internal standard for quantitative analysis by mass spectrometry (MS), particularly in liquid chromatography-mass spectrometry (LC-MS) assays. Its use allows for precise and accurate measurement of endogenous 16-alpha-Hydroxyestrone levels in various biological matrices, which is essential for research in endocrinology, oncology, and drug metabolism.

Commercial Supplier Data

The following table summarizes the key quantitative data from various commercial suppliers of 16-alpha-Hydroxyestrone- $^{13}\text{C}_3$. This allows for a direct comparison of product offerings to suit specific research needs.

Supplier	Catalog Number	CAS Number	Isotopic Purity	Chemical Purity	Format
Toronto Research Chemicals (TRC)	H944552	1246816-57-6	Not Specified	Not Specified	Not Specified
Cayman Chemical	20658	1246816-57-6	≥99%	≥98%	Neat Solid
Santa Cruz Biotechnology	sc-337583	1246816-57-6	Not Specified	Not Specified	Solution
IsoSciences	1699	1246816-57-6	99 atom % ¹³ C	>98%	Not Specified
Alsachim	7090	1246816-57-6	Not Specified	>98%	Not Specified
Clearsynth	CS-M-7092	1246816-57-6	Not Specified	Not Specified	Not Specified
Cerilliant (Sigma-Aldrich)	H-074	1246816-57-6	Not Specified	Not Specified	Solution (Methanol)
C/D/N Isotopes	D-7918	1246816-57-6	99 atom % ¹³ C	Not Specified	Not Specified
Medical Isotopes	6798	1246816-57-6	99 atom % ¹³ C	>98%	Not Specified
Cambridge Isotope Laboratories (CIL)	CLM-6798	1246816-57-6	99 atom % ¹³ C	>98%	Not Specified
LGC Standards	TRC-H944552-1MG	1246816-57-6	Not Specified	Not Specified	Not Specified

Omicron Biochemicals	H9445	1246816-57-6	98 atom % ¹³ C	>97%	Not Specified
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Experimental Protocols

The primary application of 16-alpha-Hydroxyestrone-¹³C₃ is as an internal standard in quantitative mass spectrometry. Below is a generalized methodology for its use in quantifying endogenous 16-alpha-Hydroxyestrone in a biological sample, such as plasma or urine.

Protocol: Quantification of 16-alpha-Hydroxyestrone in Human Plasma by LC-MS/MS

1. Sample Preparation:

- Spiking: To 100 µL of plasma, add a known concentration of 16-alpha-Hydroxyestrone-¹³C₃ solution (e.g., 10 ng/mL in methanol). This serves as the internal standard.
- Protein Precipitation: Add 300 µL of ice-cold acetonitrile to the plasma sample to precipitate proteins.
- Vortex and Centrifuge: Vortex the mixture for 1 minute, followed by centrifugation at 10,000 x g for 10 minutes at 4°C.
- Supernatant Collection: Carefully collect the supernatant, which contains the analyte and internal standard.
- Evaporation: Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried extract in 100 µL of the initial mobile phase (e.g., 50:50 methanol:water).

2. LC-MS/MS Analysis:

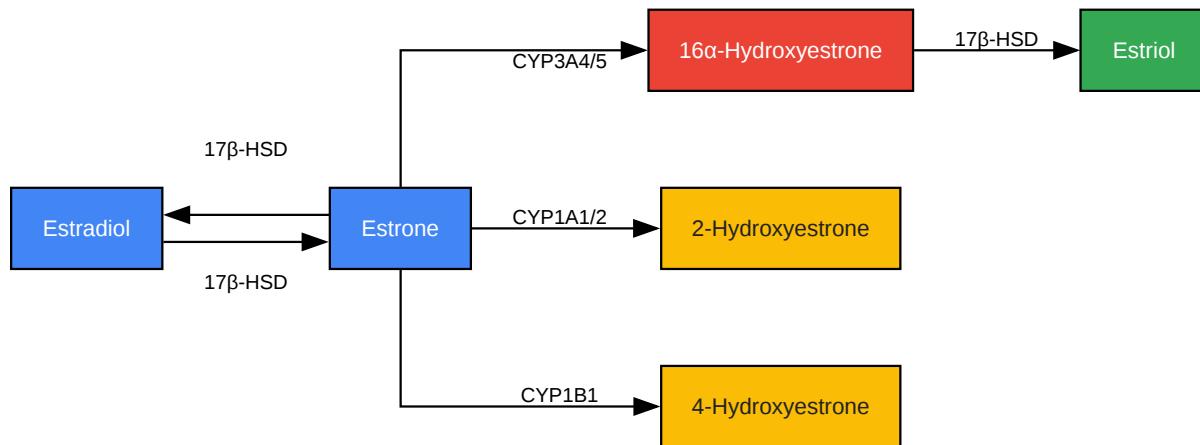
- Liquid Chromatography (LC):
 - Column: A C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm) is typically used.

- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in methanol.
- Gradient: A linear gradient from 20% to 95% Mobile Phase B over several minutes is used to elute the analyte.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 10 μ L.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in negative ion mode.
 - Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both the endogenous analyte and the $^{13}\text{C}_3$ -labeled internal standard.
 - 16-alpha-Hydroxyestrone: e.g., m/z 287.2 → 145.1
 - 16-alpha-Hydroxyestrone- $^{13}\text{C}_3$: e.g., m/z 290.2 → 148.1
 - Data Analysis: The concentration of endogenous 16-alpha-Hydroxyestrone is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a standard curve prepared with known concentrations of unlabeled 16-alpha-Hydroxyestrone.

Visualizations

Signaling Pathway

The following diagram illustrates a simplified metabolic pathway for estrone, highlighting the formation of 16-alpha-Hydroxyestrone.

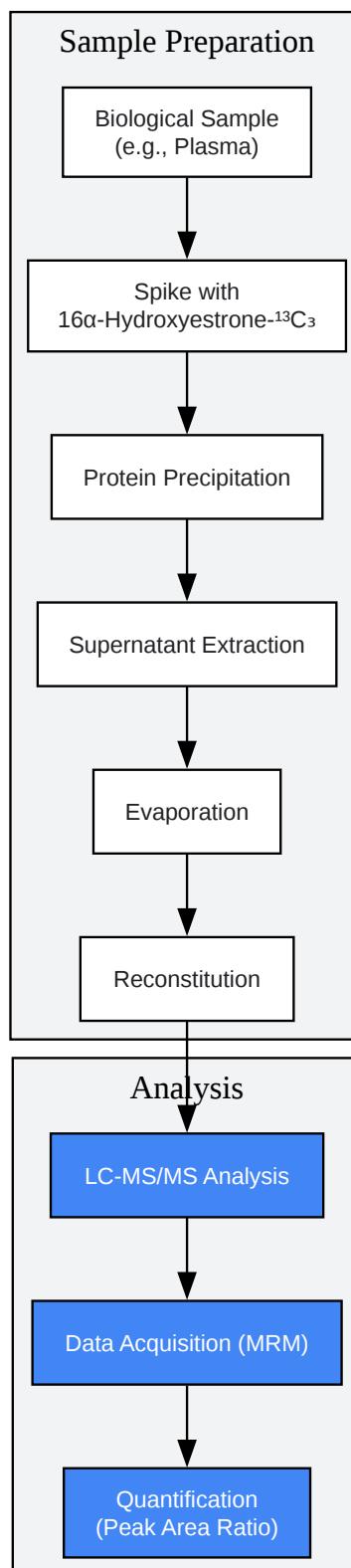


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Simplified metabolic pathway of estrone.

Experimental Workflow

This diagram outlines the general workflow for the quantification of 16-alpha-Hydroxyestrone using a ¹³C₃-labeled internal standard.

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LC-MS/MS quantification workflow.

- To cite this document: BenchChem. [Commercial suppliers of 16-alpha-Hydroxyestrone-13C3 for research.]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b602638#commercial-suppliers-of-16-alpha-hydroxyestrone-13c3-for-research>

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com